

Personal protective equipment for handling 2-Ethyl-2-phenylmalonamide

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Compound of Interest

Compound Name: 2-Ethyl-2-phenylmalonamide

Cat. No.: B022514

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Essential Safety and Handling Guide for 2-Ethyl-2-phenylmalonamide

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **2-Ethyl-2-phenylmalonamide** (CAS No. 7206-76-0), a compound whose toxicological properties have not been fully investigated, necessitating a cautious approach.^[1]

Personal Protective Equipment (PPE)

When handling **2-Ethyl-2-phenylmalonamide**, a comprehensive personal protective equipment strategy is crucial to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

Body Part	Personal Protective Equipment	Standards and Specifications
Eyes/Face	Appropriate protective eyeglasses or chemical safety goggles. A face shield may be necessary where there is a potential for splashing.	Conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2]
Skin	Chemical-resistant gloves and appropriate protective clothing to prevent skin exposure.	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. [3]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. [1]

Chemical and Physical Properties

Understanding the physical and chemical properties of **2-Ethyl-2-phenylmalonamide** is fundamental to its safe handling and storage.

Property	Value
Molecular Formula	C11H14N2O2 · H2O (Monohydrate)
Molecular Weight	224.26 g/mol (Monohydrate)[1]
Appearance	White to off-white solid[1]
Melting Point	120 °C (decomposes)[4]
Flash Point	> 113 °C (> 235.4 °F) - closed cup[4]
Solubility	Soluble in DMSO and Methanol.[5]
Stability	Stable under normal temperatures and pressures.[1]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and the safety of laboratory personnel.

Handling:

- Always handle in a well-ventilated area.[3]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Minimize dust generation and accumulation.[1][2]
- Avoid contact with eyes, skin, and clothing.[1][2]
- Avoid ingestion and inhalation.[1][2]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[3]
- Remove and wash contaminated clothing before reuse.[1][2]

Storage:

- Store in a tightly closed container.[1][2]

- Keep in a cool, dry, and well-ventilated area.[1][2]
- Store away from incompatible materials such as oxidizing agents.[1]

Emergency and First Aid Measures

In case of accidental exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Eyes	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][2]
Skin	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[2]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1][2]

Spills, Leaks, and Disposal

Accidental Release Measures: In the event of a spill or leak, personnel should:

- Avoid dust formation.[3]
- Ensure adequate ventilation.[1][3]
- Wear appropriate personal protective equipment as outlined in the PPE section.[1]

- For small spills, dampen the solid material with a suitable solvent like acetone, then vacuum or sweep up the material and place it into a suitable, closed disposal container.^[6]
- Clean the spill area thoroughly.

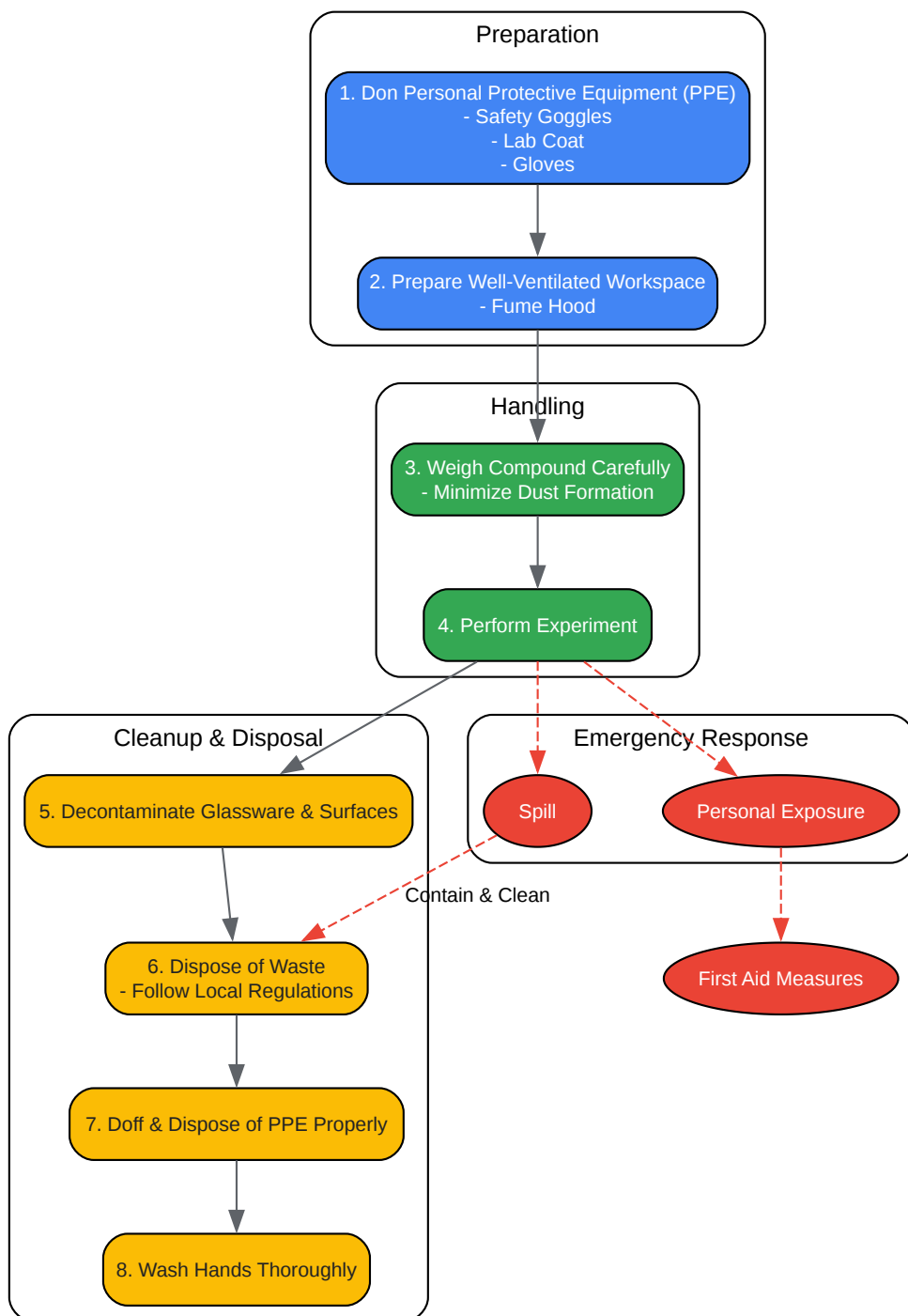
Disposal:

- Dispose of **2-Ethyl-2-phenylmalonamide** in a manner consistent with federal, state, and local regulations.^[1]
- The material is not regulated as a hazardous material for transport.^[1]

Experimental Workflow and Safety Protocol

To ensure operational safety and minimize risk, a clear and logical workflow should be followed when working with **2-Ethyl-2-phenylmalonamide**. The following diagram illustrates the key steps from preparation to disposal.

Workflow for Safe Handling of 2-Ethyl-2-phenylmalonamide

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Caption: A flowchart outlining the procedural steps for the safe handling of **2-Ethyl-2-phenylmalonamide**.

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